

physical and chemical characteristics of 6:2 FTOH

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Compound of Interest

Compound Name: 6:2 Fluorotelomer alcohol

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An In-depth Technical Guide on the Physical and Chemical Characteristics of **6:2 Fluorotelomer Alcohol** (6:2 FTOH)

Introduction

6:2 Fluorotelomer alcohol (6:2 FTOH), with the chemical formula $\text{F}(\text{CF}_2)_6\text{CH}_2\text{CH}_2\text{OH}$, is a short-chain polyfluoroalkyl substance (PFAS) that serves as a key intermediate in the synthesis of various fluorinated surfactants and polymers.^[1] These products are utilized in a wide range of industrial and consumer applications, including textiles, food packaging, and firefighting foams, to provide water and oil repellency. Due to its widespread use and potential to degrade into persistent perfluorinated carboxylic acids (PFCAs), a thorough understanding of its physical and chemical characteristics is crucial for assessing its environmental fate, transport, and potential toxicological effects.^{[2][3]} This guide provides a comprehensive overview of the physicochemical properties, environmental degradation, and metabolic pathways of 6:2 FTOH, intended for researchers, scientists, and drug development professionals.

Physical and Chemical Properties

The physicochemical properties of 6:2 FTOH dictate its behavior in various environmental compartments. A summary of key quantitative data is presented in Table 1.

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₅ F ₁₃ O	[4]
Molecular Weight	364.1 g/mol	[5]
CAS Number	647-42-7	[1][5]
Appearance	Solid	[6]
Vapor Pressure	18 - 44 Pa at 25°C	[7]
876 Pa (estimated)	[7]	
Water Solubility	18.8 mg/L at 22°C	[8]
Log K _{ow}	4.54	[4][9][10]
Henry's Law Constant (Dimensionless)	0.31 - 2.82 at 25°C (for FTOHs)	[11][12]
pKa	> 14 (estimated for neutral FTOHs)	[3]

Experimental Protocols

Standardized methods, such as those developed by the Organisation for Economic Co-operation and Development (OECD) and the U.S. Environmental Protection Agency (EPA), are essential for the reliable determination of the physicochemical properties of chemicals like 6:2 FTOH.

Vapor Pressure Determination (OECD Guideline 104)

The vapor pressure of 6:2 FTOH can be determined using several methods outlined in OECD Guideline 104.[1][7][11][12] The dynamic method (Cottrell's method), static method, and isoteniscope method are suitable for a wide range of pressures. For substances with low vapor pressure, effusion methods (Knudsen cell, vapor pressure balance) or the gas saturation method can be employed.

General Procedure (Gas Saturation Method):

- A stream of inert gas is passed through or over the test substance at a constant temperature.
- The gas becomes saturated with the vapor of the substance.
- The amount of substance transported by the gas is determined by trapping and subsequent analysis (e.g., gas chromatography).
- The vapor pressure is calculated from the mass of the substance transported and the volume of the gas passed through the system.
- Measurements are conducted at a minimum of two different temperatures to establish the vapor pressure curve.^{[7][11]}

Water Solubility Determination (OECD Guideline 105)

OECD Guideline 105 describes two primary methods for determining the water solubility of a substance: the column elution method for substances with solubility below 10^{-2} g/L and the flask method for those with solubility above this threshold.^{[9][13][14][15][16]} Given the reported water solubility of 6:2 FTOH (18.8 mg/L), the flask method is appropriate.

General Procedure (Flask Method):

- An excess amount of the test substance is added to a flask containing purified water.
- The flask is agitated at a constant temperature until equilibrium is reached.
- The solution is then centrifuged or filtered to remove undissolved substance.
- The concentration of the substance in the aqueous phase is determined using a suitable analytical method, such as liquid chromatography-mass spectrometry (LC-MS).
- The experiment is performed at a controlled temperature, typically 20 ± 0.5 °C.^{[14][15]}

Octanol-Water Partition Coefficient (Log K_{ow}) Determination (OECD Guideline 107)

The octanol-water partition coefficient (K_{ow}) is a measure of a chemical's lipophilicity and is a critical parameter for predicting its environmental partitioning and bioaccumulation potential.

The shake flask method, described in OECD Guideline 107, is suitable for substances with a Log K_{ow} in the range of -2 to 4.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

General Procedure (Shake Flask Method):

- A known amount of the test substance is dissolved in a mixture of n-octanol and water.
- The mixture is shaken in a vessel at a constant temperature until equilibrium is achieved.
- The octanol and water phases are separated by centrifugation.
- The concentration of the substance in each phase is determined by an appropriate analytical technique.
- The K_{ow} is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.[\[20\]](#) For more hydrophobic substances, the generator column method (EPA 830.7570) may be more suitable.[\[4\]](#)[\[21\]](#)[\[22\]](#)

Environmental Degradation and Metabolism

6:2 FTOH can be transformed in the environment and in biological systems through various pathways, leading to the formation of more persistent and potentially toxic metabolites.

Abiotic Degradation

In the atmosphere, 6:2 FTOH can undergo oxidation by hydroxyl radicals, leading to the formation of various degradation products, including perfluorinated carboxylic acids (PFCAs) such as perfluorohexanoic acid (PFHxA) and perfluoropentanoic acid (PFPeA).[\[2\]](#)[\[3\]](#) Hydrolysis is another potential abiotic degradation pathway, particularly under specific pH conditions, as outlined in OECD Guideline 111.[\[2\]](#)[\[8\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)

Biotic Degradation and Metabolism

Microorganisms in soil, sediment, and wastewater treatment plants can biodegrade 6:2 FTOH.[\[17\]](#)[\[18\]](#)[\[26\]](#) This process can lead to the formation of intermediate products like 5:3 acid $[F(CF_2)_5CH_2CH_2COOH]$ and ultimately to the formation of PFCAs.[\[17\]](#)

In mammals, including humans, 6:2 FTOH is metabolized primarily in the liver.[13][23][27] The initial step involves the oxidation of the alcohol group, a reaction catalyzed by cytochrome P450 enzymes, with CYP2A6 being identified as a key enzyme in human liver microsomes.[23][24][28][29][30] This leads to the formation of a series of metabolites, including PFCAs.[13][27]

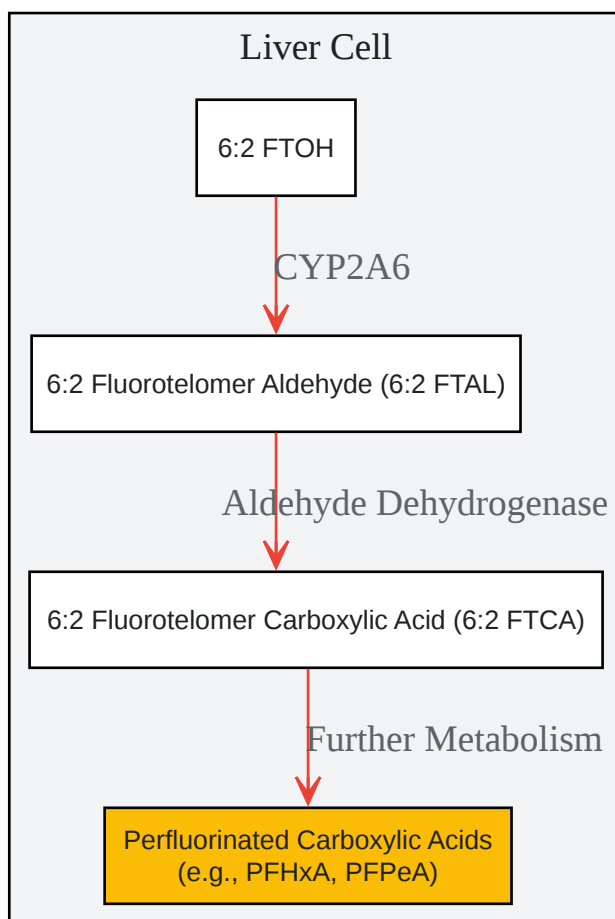
Visualizations

The following diagrams illustrate the key pathways involved in the transformation of 6:2 FTOH.



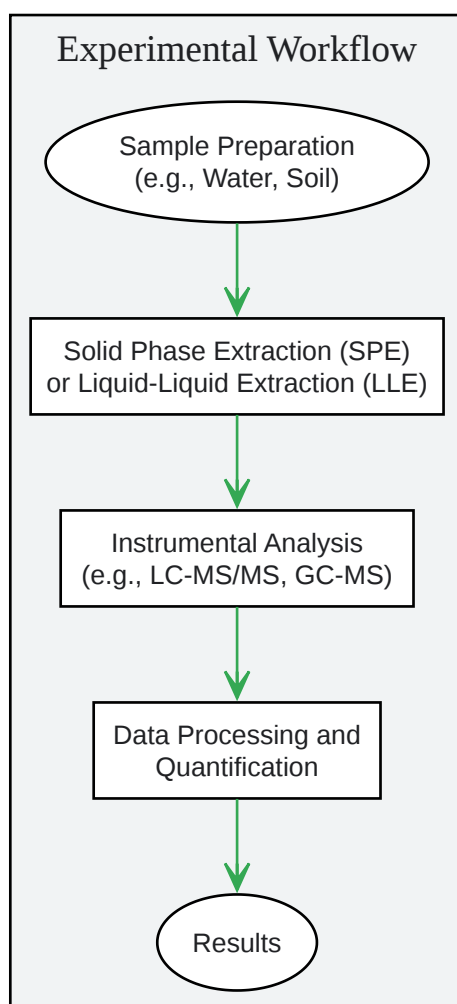
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Caption: General degradation pathway of 6:2 FTOH to various perfluorinated carboxylic acids.



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Caption: Simplified metabolic pathway of 6:2 FTOH in human liver cells.



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Caption: A typical experimental workflow for the analysis of 6:2 FTOH in environmental samples.

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References

- 1. oecd.org [oecd.org]

- 2. OECD 111: Hydrolysis as a Function of pH | ibacon GmbH [ibacon.com]
- 3. OECD Guidelines for the Testing of Chemicals [chemycal.com]
- 4. Partition coefficient octanol/water | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]
- 5. asianpubs.org [asianpubs.org]
- 6. researchgate.net [researchgate.net]
- 7. OECD test n°104: Vapour pressure - Analytice [analytice.com]
- 8. oecd.org [oecd.org]
- 9. laboratuar.com [laboratuar.com]
- 10. catalog.labcorp.com [catalog.labcorp.com]
- 11. oecd.org [oecd.org]
- 12. books.google.cn [books.google.cn]
- 13. filab.fr [filab.fr]
- 14. oecd.org [oecd.org]
- 15. oecd.org [oecd.org]
- 16. OECD 105 - Water Solubility - Situ Biosciences [situbiosciences.com]
- 17. OECD 107, OECD 117 and OECD 123 - Phytosafe [phytosafe.com]
- 18. APPENDIX B: MEASUREMENT OF PARTITIONING (KOW) - ECETOC [ecetoc.org]
- 19. Partition coefficient: Shake bottle method according to OECD 107 - Analytice [analytice.com]
- 20. oecd.org [oecd.org]
- 21. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 22. n-octanol-water partition coefficient: Topics by Science.gov [science.gov]
- 23. OECD 111 - Hydrolysis as a Function of pH - Situ Biosciences [situbiosciences.com]
- 24. catalog.labcorp.com [catalog.labcorp.com]
- 25. OECD 111 - Phytosafe [phytosafe.com]
- 26. oecd.org [oecd.org]
- 27. OECD Guidelines for the Testing of Chemicals - Wikipedia [en.wikipedia.org]
- 28. scispace.com [scispace.com]

- 29. Emerging investigator series: human CYP2A6 catalyzes the oxidation of 6:2 fluorotelomer alcohol - PubMed [pubmed.ncbi.nlm.nih.gov]
- 30. researchgate.net [researchgate.net]
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